how to prevent wrinkled sections with PARAPLAST PLUS

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158 Get Quote

Technical Support Center: PARAPLAST PLUS

This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals prevent wrinkled sections when using **PARAPLAST PLUS**.

Troubleshooting Guide: Wrinkled Sections

Wrinkled or folded sections are a common artifact in histology that can compromise morphological interpretation. This guide provides a systematic approach to troubleshooting and preventing this issue when using **PARAPLAST PLUS**.

Question: What are the primary causes of wrinkled sections during microtomy with **PARAPLAST PLUS**?

Answer: Wrinkled sections can arise from issues at multiple stages of the histological process, from initial tissue processing to section flotation. The most common causes include improper tissue processing, suboptimal microtomy technique, and incorrect water bath temperature.

Question: How can I prevent wrinkled sections originating from the tissue processing stage?

Answer: Proper tissue processing is fundamental to obtaining high-quality, wrinkle-free sections. Key considerations include:



- Fixation: Ensure tissues are thoroughly fixed to preserve their structure. Inadequate fixation can lead to tissue distortion during subsequent processing steps.
- Dehydration: Complete dehydration through a graded series of alcohols is crucial.[1] Any remaining water will prevent proper infiltration of the paraffin wax.[1]
- Clearing: The clearing agent, typically xylene, must completely replace the alcohol before wax infiltration.
- Infiltration: Incomplete infiltration of PARAPLAST PLUS will result in a block with inconsistent hardness, predisposing the tissue to wrinkling during sectioning.[2][3]
 PARAPLAST PLUS contains Dimethyl Sulfoxide (DMSO) to facilitate rapid infiltration, but it is still essential to ensure adequate time for the wax to fully penetrate the tissue.[1][4][5]

Question: What aspects of the microtomy process should I focus on to avoid wrinkled sections?

Answer: Careful attention to microtomy technique is critical for preventing wrinkles.

- Microtome Blade: Always use a sharp, clean microtome blade.[2][3] A dull or damaged blade
 will compress the tissue rather than cutting it cleanly, leading to wrinkles.[2][6]
- Block Temperature: The temperature of the **PARAPLAST PLUS** block is important. Chilling the block on a cold plate or ice bath for 5-15 minutes before sectioning can provide the necessary hardness for a clean cut.[3][7] However, if the block is too cold, it may become brittle.[8] Conversely, a block that is too warm will be soft and prone to compression.[3][6]
- Cutting Speed: Maintain a consistent and smooth cutting speed.[2] A jerky or inconsistent motion can introduce chatter and wrinkles into the section.[2]
- Clearance Angle: Ensure the clearance angle of the blade is set correctly according to the
 microtome manufacturer's instructions. An incorrect angle can cause the block to be
 compressed or scraped, resulting in wrinkled or uneven sections.

Question: How does the water bath contribute to wrinkled sections, and how can I optimize it?

Answer: The water bath is a critical step where wrinkles can be introduced or removed.



- Water Bath Temperature: The temperature of the water bath is paramount for allowing the paraffin section to relax and flatten.[2] For **PARAPLAST PLUS**, which has a melting point of 56°C, the ideal water bath temperature is generally between 40-45°C.[2][4] A temperature that is too low will not allow the section to fully expand, while a temperature that is too high can cause the section to over-expand or even disintegrate.[2][9][10]
- Water Surface: The surface of the water should be clean and free of debris or air bubbles,
 which can interfere with the flattening of the section.
- Floating Time: Allow the section sufficient time to float and flatten on the water surface.[3] However, prolonged flotation should be avoided as it can lead to tissue swelling.[3]
- Section Transfer: When picking up the section onto the slide, do so with a smooth, angled motion to avoid creating folds.[2]

Frequently Asked Questions (FAQs)

Q1: My sections are forming a "C" shape or are curved instead of a straight ribbon. What could be the cause?

A1: A curved ribbon is often due to one of the following:

- The block edges are not parallel to the knife edge. Trimming the block so that the leading and trailing edges are perfectly parallel can resolve this.[6]
- One side of the blade is duller than the other, causing uneven compression. Try moving the blade to a new, sharp area.[6]
- The tissue itself has varying densities.[6]

Q2: The wrinkles in my sections appear as fine "chatter" or parallel lines. What is causing this?

A2: This artifact, often called "Venetian blinds," can be caused by:

 A loose blade or block holder. Ensure all components of the microtome are securely tightened.[11]



- The block being too hard or the tissue being overly dehydrated.[3] Soaking the block face in a softening solution or water may help.[12]
- Excessive cutting speed. Try a slower, more consistent cutting motion.

Q3: Can the addition of DMSO in **PARAPLAST PLUS** affect sectioning?

A3: Yes, the DMSO in **PARAPLAST PLUS** is added to enhance tissue infiltration, especially for dense or difficult-to-process tissues.[4][5] This improved infiltration generally leads to better sectioning quality with minimal compression and fewer wrinkles.[4] However, all other standard histological best practices must still be followed.

Q4: I've tried all the troubleshooting steps, but I still have wrinkled sections. What else can I do?

A4: If persistent wrinkling occurs, consider the following:

- Re-embedding: The tissue may need to be re-processed and re-embedded if the initial infiltration was incomplete.[2]
- Sectioning Aids: For particularly difficult tissues, floating the sections on a solution with a small amount of alcohol (e.g., 10-15% ethanol in distilled water) before transferring to the water bath can help in flattening.[13]

Data Presentation



Parameter	Recommended Value/Range	Potential Issue if Deviated
PARAPLAST PLUS Melting Point	56°C	-
Water Bath Temperature	40 - 45°C	Too Low: Incomplete flattening of the section.[2] Too High: Over-expansion or disintegration of the section.[2] [9][10]
Block Cooling Time (on ice)	5 - 15 minutes	Too Short: Block may be too soft, leading to compression. [3][6] Too Long: Block may become brittle.
Section Thickness	2 - 4 μm (as per product capability)	Thicker sections are more prone to wrinkling.[6]

Experimental Protocols

Protocol for Standard Tissue Processing for PARAPLAST PLUS Embedding

This protocol outlines the key steps for processing fixed tissue to ensure optimal infiltration with **PARAPLAST PLUS**.

- Fixation: Fix tissue in 10% Neutral Buffered Formalin for a duration appropriate to the tissue size and type (typically 24-48 hours).
- Dehydration: Process the tissue through a graded series of ethanol solutions to remove water. A typical sequence is:

o 70% Ethanol: 1-2 hours

80% Ethanol: 1-2 hours


• 95% Ethanol (two changes): 1-2 hours each



- o 100% Ethanol (three changes): 1-2 hours each
- Clearing: Remove the ethanol using a clearing agent like xylene.
 - Xylene (two to three changes): 1-2 hours each
- Infiltration: Infiltrate the tissue with molten PARAPLAST PLUS.
 - Melt PARAPLAST PLUS in a paraffin oven at 2-4°C above its melting point (approximately 58-60°C).
 - Infiltrate the tissue with two to three changes of molten PARAPLAST PLUS for 1-3 hours each, depending on the tissue size and density. Vacuum infiltration can enhance this process.[7]
- Embedding:
 - Orient the infiltrated tissue in a pre-warmed embedding mold.
 - Fill the mold with molten PARAPLAST PLUS.
 - Transfer the mold to a cold plate to solidify the block. Ensure rapid but uniform cooling to prevent crystallization of the wax.[1]

Mandatory Visualization





Click to download full resolution via product page

Caption: Troubleshooting workflow for preventing wrinkled sections with PARAPLAST PLUS.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Paraffin Tissue Processing: Steps, Benefits, and Best Practices Hywax [hywax.com]
- 2. app.studyraid.com [app.studyraid.com]
- 3. FFPE Tissue Section Troubleshooting Creative Bioarray [histobiolab.com]
- 4. Paraplast Plus®, 8 kg, 8 x 1 kg | Paraplast® Paraffins | Paraffins | Embedding |
 Histology/Microscopy | Life Science | Carl ROTH Germany [carlroth.com]
- 5. tedpella.com [tedpella.com]
- 6. Microtomy Troubleshooting Tips [nsh.org]
- 7. Tips and Tricks for Better Histology Results | Penn Center for Musculoskeletal Disorders | Perelman School of Medicine at the University of Pennsylvania [med.upenn.edu]
- 8. rwdstco.com [rwdstco.com]
- 9. m.jhjili.com [m.jhjili.com]
- 10. rwdstco.com [rwdstco.com]
- 11. The Science & Mystery of Microtomy Part 2 Troubleshooting | Lab Storage Systems, Inc. [labstore.com]
- 12. biomedizin.unibas.ch [biomedizin.unibas.ch]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [how to prevent wrinkled sections with PARAPLAST PLUS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176158#how-to-prevent-wrinkled-sections-with-paraplast-plus]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide





accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com